

Personal protective equipment for handling 20-Hete

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Compound of Interest

Compound Name: 20-Hete

Cat. No.: B1663992

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Essential Safety and Handling Guide for 20-HETE

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent bioactive lipids like 20-Hydroxyeicosatetraenoic acid (**20-HETE**). This guide provides immediate, essential safety protocols, operational instructions, and disposal plans to foster a secure research environment.

Chemical and Physical Properties

20-HETE is a metabolite of arachidonic acid and plays a significant role in regulating vascular tone and blood flow.[1] It is typically supplied as a solution in ethanol or acetonitrile and should be stored at -20°C for long-term stability, where it can be stable for at least one year.[2]

Property	Value
Formal Name	20-hydroxy-5Z,8Z,11Z,14Z-eicosatetraenoic acid
CAS Number	79551-86-3
Molecular Formula	C ₂₀ H ₃₂ O ₃
Formula Weight	320.5
Purity	≥98%
Formulation	A solution in ethanol or acetonitrile
Storage	-20°C
Stability	≥ 1 year

Personal Protective Equipment (PPE)

Due to the hazardous nature of **20-HETE** and the solvents it is supplied in, appropriate personal protective equipment must be worn at all times. The following table summarizes the required PPE for handling **20-HETE**.

Body Part	Required PPE	Specifications and Rationale
Eyes/Face	Safety glasses with side shields or goggles	To protect against splashes of the chemical and solvent.
Hands	Protective gloves	Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact.
Body	Protective clothing	To prevent skin contact.
Respiratory	NIOSH/MSHA approved respirator (if necessary)	Recommended if exposure limits are exceeded or irritation is experienced. Positive-pressure supplied air respirators may be required for high airborne contaminant concentrations.

Handling and Emergency Procedures

Proper handling and being prepared for emergencies are critical for laboratory safety.

Safe Handling:

- Handle in accordance with good industrial hygiene and safety practices.[\[3\]](#)[\[4\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
- Avoid contact with skin, eyes, or clothing.
- Do not ingest, swallow, or inhale.[\[5\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[5\]](#)

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[3][4]
- In Case of Skin Contact: Wash off with soap and plenty of water.[3][4]
- In Case of Eye Contact: Flush eyes with water as a precaution.[3]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[3][4]

Spill and Disposal Procedures

In the event of a spill, and for routine disposal, the following procedures should be followed.

Spill Containment and Cleanup:

- Ensure adequate ventilation.
- Remove all sources of ignition.
- Prevent further leakage or spillage if safe to do so.
- Pick up and arrange disposal without creating dust.
- Keep in suitable, closed containers for disposal.

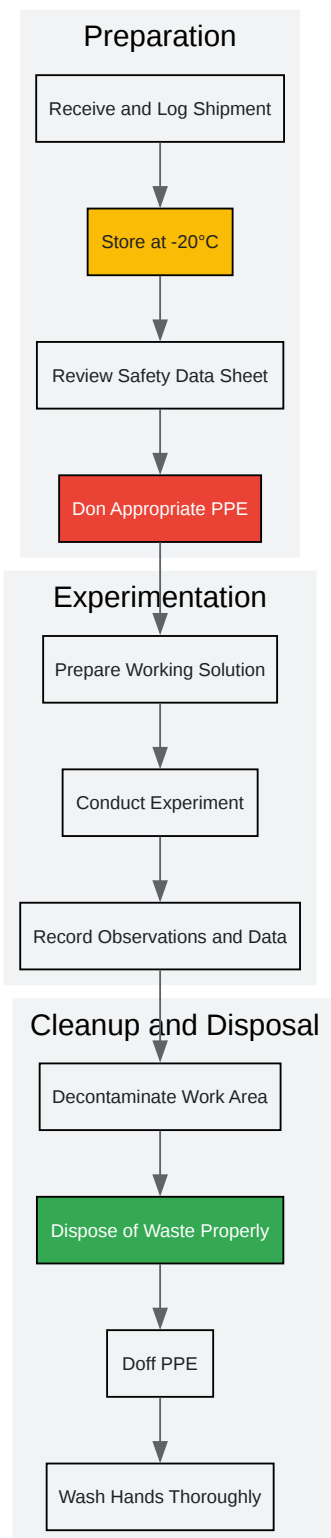
Waste Disposal:

- Dispose of in accordance with local, state, and federal regulations.
- Do not let the product enter drains.

Experimental Workflow for Handling **20-HETE**

To ensure safe and effective use in experimental settings, a clear workflow is essential. The following diagram outlines the key steps from receiving to disposal.

Experimental Workflow for Handling 20-HETE

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Caption: This diagram outlines the procedural steps for safely handling **20-HETE** in a laboratory setting.

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